Total synthesis protocols for 7,17-dihydroxy-docosapentaenoic acid.

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Compound of Interest

Compound Name:	*7,17-dihydroxy-8(E),10(Z),13(Z),15(E),19(Z)-docosapentaenoic acid*
Cat. No.:	*B15549106*

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An Application Note for the Total Synthesis of (7S,8E,10Z,13Z,15E,17S,19Z)-7,17-dihydroxydocosa-8,10,13,15,19-pentaenoic acid (RvD5n-3 DPA)

Introduction

Specialized pro-resolving mediators (SPMs) are a class of lipid mediators biosynthesized from polyunsaturated fatty acids (PUFAs) that actively orchestrate the resolution of inflammation.[1] [2] Unlike traditional anti-inflammatory drugs that block pro-inflammatory signals, SPMs promote the return to homeostasis by enhancing the clearance of cellular debris and microbes. [3] 7,17-dihydroxy-docosapentaenoic acid (7,17-diHDPA) represents a key structure within the SPM family, biosynthesized from n-3 docosapentaenoic acid (n-3 DPA).[4][5] Specifically, the isomer (7S,8E,10Z,13Z,15E,17S,19Z)-7,17-dihydroxydocosa-8,10,13,15,19-pentaenoic acid, also known as RvD5n-3 DPA, has demonstrated potent bioactivity, including the upregulation of bacterial and fungal particle clearance by neutrophils and macrophages.[6]

The therapeutic potential of these molecules is significant; however, their low natural abundance necessitates robust chemical synthesis to enable further biological investigation

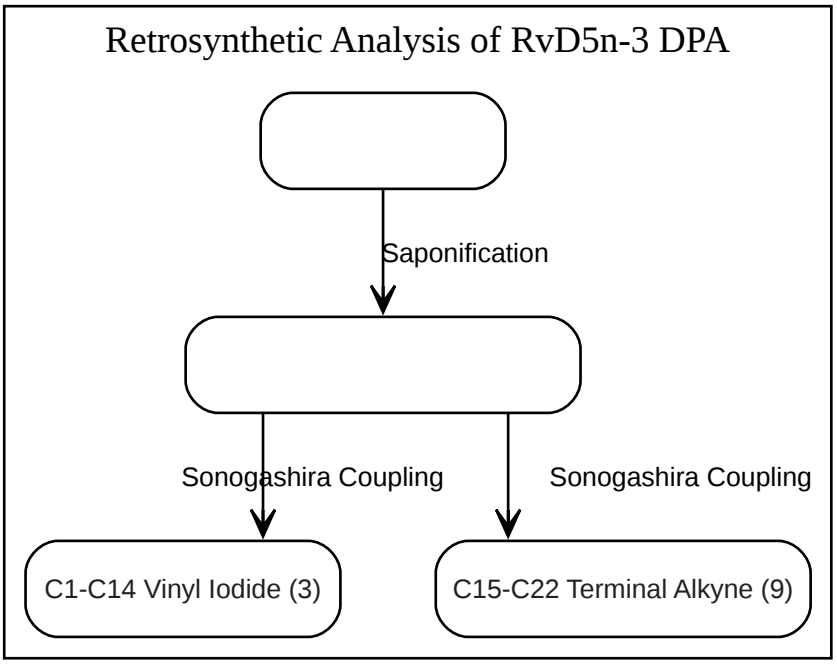
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and drug development.[7] The total synthesis of SPMs like RvD5n-3 DPA presents considerable challenges due to the need for precise stereochemical control over multiple chiral centers and complex olefin geometries. This application note provides a detailed protocol for the stereoselective total synthesis of RvD5n-3 DPA, based on established methodologies, to guide researchers in the chemical and pharmaceutical sciences.[6]

Retrosynthetic Analysis

A convergent synthetic strategy is employed to maximize efficiency and allow for late-stage diversification. The target molecule, RvD5n-3 DPA (1), can be disconnected at the C14-C15 bond. This retrosynthetic approach simplifies the complex structure into two key fragments of roughly equal complexity: a C1-C14 vinyl iodide (3) and a C15-C22 terminal alkyne (9). This disconnection strategy allows for the independent and stereocontrolled synthesis of each fragment, followed by a Sonogashira coupling to assemble the full carbon skeleton.

The C1-C14 fragment (3) contains the C7(S) stereocenter and the C8(E), C10(Z) diene system. The C15-C22 fragment (9) incorporates the C17(S) stereocenter and the C19(Z) olefin. The stereochemistry at C7 and C17 is established early in the synthesis of the respective fragments, ensuring high stereochemical fidelity in the final product.



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Caption: Retrosynthetic disconnection of RvD5n-3 DPA.

Experimental Protocols

This section details the step-by-step methodologies for the synthesis of the key fragments and their subsequent coupling to yield the final product. All reactions should be performed under an inert atmosphere (Argon or Nitrogen) using anhydrous solvents unless otherwise specified.

Protocol 1: Synthesis of C1-C14 Vinyl Iodide Fragment (3)

The synthesis of this fragment establishes the crucial C7(S) stereocenter and the E,Z-diene geometry. The protocol involves a Wittig reaction to form the Z-olefin, followed by stereoselective reduction and iodination.

Step 1.1: Wittig Reaction for Z-Olefin Formation

- To a solution of the known Wittig salt (6-methoxycarbonylhexyl)triphenylphosphonium bromide (15) (1.00 equiv) in a mixture of THF and HMPA (10:1) at -78 °C, add NaHMDS (1.00 equiv) dropwise.[8][9]
- Stir the resulting ylide solution for 30-45 minutes at -78 °C.
- Add a solution of the appropriate aldehyde precursor (1.05 equiv) in THF dropwise.
- Continue stirring for 1.5 hours at -78 °C, then allow the reaction to warm slowly to 0 °C.
- Quench the reaction with a phosphate buffer (pH 7.2) and extract the product with diethyl ether.
- Purify the crude product by silica gel chromatography to yield the Z-enoate intermediate.

Step 1.2: Stereoselective Reduction and Iodination

- The subsequent steps to convert the Z-enoate to the final vinyl iodide fragment (3) involve stereoselective reduction of a ketone to establish the C7(S)-alcohol, protection of the alcohol (e.g., as a TBS ether), and then conversion of a terminal alkyne to a vinyl iodide using

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appropriate reagents (e.g., NIS, AgNO3). These transformations follow established literature procedures for similar structures.

Protocol 2: Synthesis of C15-C22 Terminal Alkyne Fragment (9)

This protocol focuses on establishing the C17(S) stereocenter, which is derived from a chiral pool starting material or through asymmetric synthesis.

Step 2.1: Fragment Elongation

- Starting from a suitable chiral precursor containing the C17(S)-hydroxyl group (protected as a TBS ether), the carbon chain is elongated using standard C-C bond-forming reactions.
- For instance, a known α-siloxy chiral aldehyde can be homologated to introduce additional carbons.[10]

Step 2.2: Introduction of the Terminal Alkyne

- The terminal alkyne is typically introduced via the addition of a lithium acetylide or a similar nucleophile to an aldehyde or epoxide.
- The resulting propargyl alcohol is then carried forward to yield the terminal alkyne fragment (9).

Protocol 3: Assembly of the Carbon Skeleton and Final Deprotection

Step 3.1: Sonogashira Coupling

- Dissolve the vinyl iodide fragment (3) (1.0 equiv) in THF and cool the solution to 0 °C.
- Add $Pd(PPh_3)_2Cl_2$ (5.0 mol %), CuI (11 mol %), and Et_3N (2.0 equiv) to the solution.[6]
- Add a solution of the terminal alkyne fragment (9) (2.5 equiv) in THF dropwise.
- Allow the reaction mixture to warm slowly to room temperature and stir in the dark for 16 hours.

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- Upon completion, quench the reaction with saturated aqueous NH_4Cl and extract with an organic solvent.
- Purify the coupled product, the protected diynoate (10), by silica gel chromatography.

Step 3.2: Stereoselective Reduction of Diynes

- The coupled product containing the diyne moiety is stereoselectively reduced to the corresponding Z,Z-diene. A Lindlar reduction is a common method for this transformation. [10][11]
- Dissolve the diynoate (10) in a suitable solvent (e.g., ethyl acetate) and add Lindlar's catalyst and quinoline.
- Purge the reaction vessel with hydrogen gas and monitor the reaction progress carefully by TLC.
- Upon completion, filter the reaction mixture through celite to remove the catalyst and concentrate the filtrate to obtain the protected pentaenoate intermediate.

Step 3.3: Global Deprotection

- The silyl protecting groups (TBS) on the C7 and C17 hydroxyls are removed under acidic conditions.
- Dissolve the protected pentaenoate intermediate (1.0 equiv) in dry MeOH at 0 °C.
- Add a freshly prepared solution of acetyl chloride in dry MeOH (15 mol %) dropwise.[6]
- Stir the reaction for 4 hours at 0 °C.
- Neutralize the reaction with a 10% aqueous solution of $NaHCO_3$ and extract the product. Purify by chromatography to yield the methyl ester of the target molecule (2).

Step 3.4: Saponification

- To obtain the final carboxylic acid (1), the methyl ester (2) is saponified.

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- Incubate the methyl ester (2) with 1 N LiOH in a THF/H_2O mixture for 2 hours at room temperature.[6]

- Evaporate the THF under a gentle stream of nitrogen. The resulting aqueous solution contains the final product, RvD5n-3 DPA (1), which can be used for biological assays.[4]

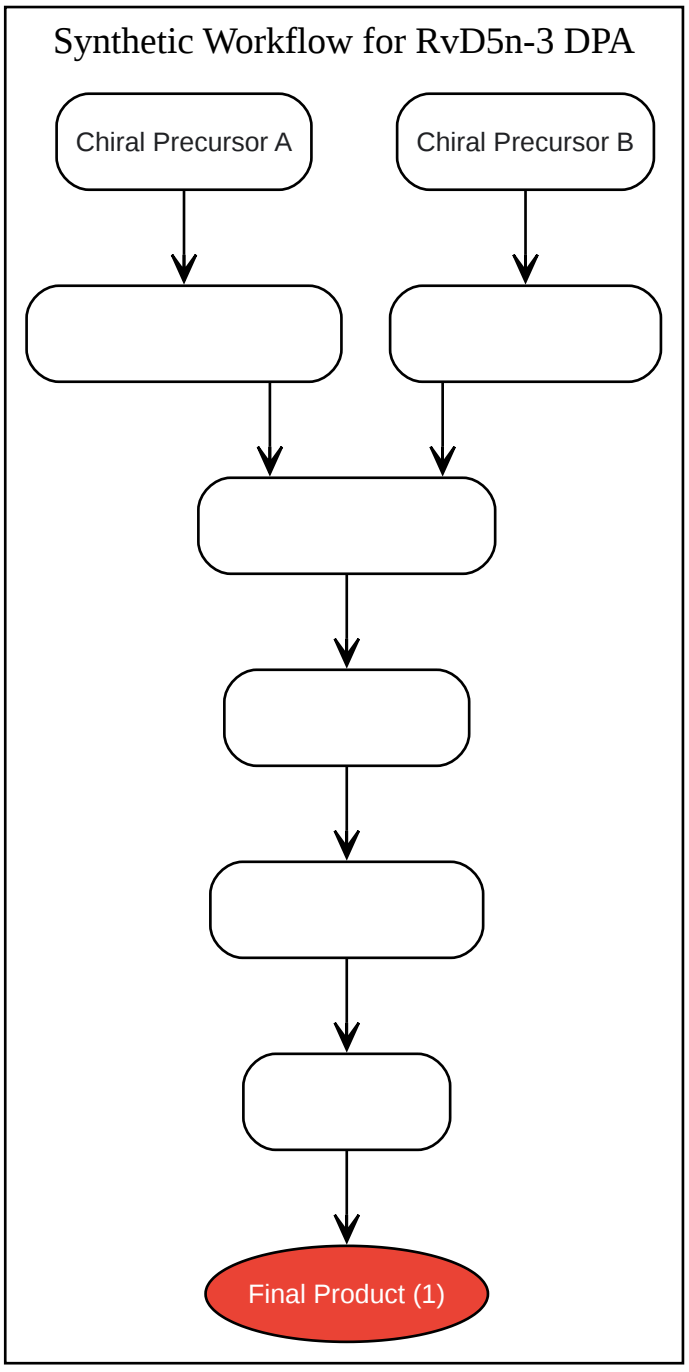
Summary of Key Reaction Data

Step	Reaction	Key Reagents	Typical Yield	Reference
3.1	Sonogashira Coupling	Vinyl Iodide (3), Alkyne (9), $Pd(PPh_3)_2Cl_2$, CuI	~70-80%	[6]
3.2	Lindlar Reduction	H_2, Lindlar's Catalyst, Quinoline	Quantitative	[10]
3.3	Silyl Deprotection	AcCl, MeOH	~80-90%	[6]
3.4	Saponification	LiOH, THF/H_2O	~70-90%	[4]

Overall Synthetic Workflow

The following diagram illustrates the logical flow of the total synthesis, from the preparation of key fragments to the final product.

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Caption: Overall experimental workflow for the synthesis.

Conclusion

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This application note outlines a robust and stereocontrolled total synthesis of the specialized pro-resolving mediator RvD5n-3 DPA. The convergent strategy, relying on the preparation of two key fragments followed by a Sonogashira coupling, provides an efficient route to this complex natural product. The detailed protocols serve as a practical guide for researchers, enabling the synthesis of sufficient quantities of this potent lipid mediator for further investigation into its biological functions and therapeutic potential in resolving inflammation.

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